

Technical Guide: Carboplatin-d4 for Research Applications

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Compound of Interest

Compound Name: Carboplatin-d4

Cat. No.: B13842119

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This guide provides an in-depth overview of **Carboplatin-d4**, a deuterated analog of the anticancer agent Carboplatin. It is intended for researchers, scientists, and drug development professionals utilizing **Carboplatin-d4** as an internal standard in analytical assays or for other research purposes.

Overview of Carboplatin-d4

Carboplatin-d4 is the deuterium-labeled version of Carboplatin.^[1] Stable isotope-labeled compounds like **Carboplatin-d4** are crucial in bioanalytical studies, particularly in liquid chromatography-mass spectrometry (LC-MS) based methods. They serve as ideal internal standards for the accurate quantification of the unlabeled drug in biological matrices.^[1] The deuterium substitution provides a mass shift that allows for its differentiation from the endogenous analyte without significantly altering its chemical and physical properties.^[1]

Carboplatin itself is a platinum-based chemotherapy drug that acts as a DNA synthesis inhibitor.^{[1][2]} It binds to DNA, creating adducts that inhibit replication and transcription, ultimately leading to cell death.^{[1][3]} It is a second-generation platinum drug developed to reduce the severe side effects, such as nephrotoxicity, associated with its parent compound, cisplatin.^{[4][5]}

Sourcing Carboplatin-d4 for Research

Several suppliers provide **Carboplatin-d4** for research use. When selecting a supplier, it is critical to obtain a Certificate of Analysis (CoA) to verify the identity, purity, and quality of the compound.^[6] Below is a summary of specifications from various suppliers.

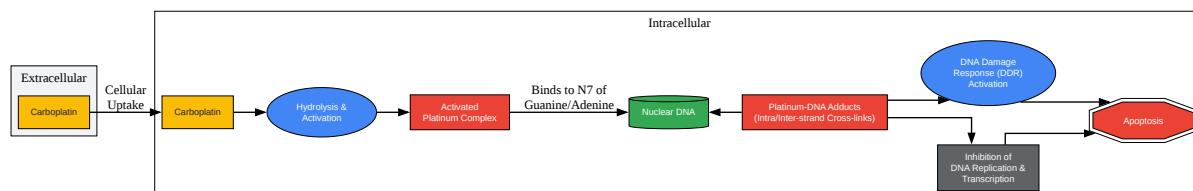
Supplier	Product Name	Purity	Molecular Formula	Molecular Weight	CAS Number (Unlabeled)	Notes
Santa Cruz Biotechnology	Carboplatin-d4	98%	C ₆ H ₈ D ₄ N ₂ O ₄ Pt	375.27	41575-94-4	Anti-neoplastic agent.[4]
Pharmaffiliates	Carboplatin-d4	N/A	C ₆ H ₈ D ₄ N ₂ O ₄ Pt	375.27	41575-94-4	For use as a pharmaceutical standard, intermediate.[5][7]
Simson Pharma	Carboplatin-d4	N/A	C ₆ H ₈ D ₄ N ₂ O ₄ Pt	375.30	N/A	Available via custom synthesis, CoA provided.[6]
MedchemExpress	Carboplatin-d4	N/A	N/A	N/A	N/A	Deuterium labeled Carboplatin.[1]
LGC Standards	Carboplatin-d4	N/A	N/A	N/A	N/A	For pharmaceutical analytical testing.[8]
Aquigen Bio Sciences	Carboplatin-d4	N/A	N/A	N/A	N/A	High-quality reference standard.[9]

Mechanism of Action: Carboplatin

Carboplatin exerts its cytotoxic effects by interfering with DNA structure and function. The process is initiated by its entry into the cell, where it undergoes hydrolysis, a process slower than that of cisplatin, which contributes to its different toxicity profile.[10][11]

- **Cellular Uptake & Activation:** Carboplatin enters the cell and the low chloride concentration facilitates the hydrolysis of its dicarboxylate ligand, activating the molecule.[3][11][12]
- **DNA Binding:** The activated platinum complex becomes a reactive electrophile that binds to nucleophilic sites on DNA, primarily the N7 position of guanine and adenine bases.[10][11]
- **Cross-link Formation:** This binding results in the formation of DNA adducts, including intra-strand and inter-strand cross-links.[10][11][13] These cross-links distort the DNA helix.
- **Cellular Response:** The DNA damage triggers cellular responses, including the activation of DNA repair mechanisms, cell cycle arrest, and ultimately, the induction of apoptosis (programmed cell death).[3][10]

The following diagram illustrates the signaling pathway of Carboplatin's mechanism of action.



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Carboplatin's intracellular mechanism of action.

Experimental Protocol: Quantification of Carboplatin in Human Plasma via LC-MS/MS

This section details a representative method for the determination of Carboplatin in a biological matrix (e.g., human plasma) using **Carboplatin-d4** as an internal standard (IS). This protocol is a synthesis of methodologies described in published research.[\[14\]](#)[\[15\]](#)[\[16\]](#)

Objective: To accurately quantify the concentration of intact Carboplatin in human plasma.

Materials:

- Carboplatin and **Carboplatin-d4** (as IS) reference standards
- Human plasma (with anticoagulant)
- Acetonitrile (ACN), HPLC grade
- Formic acid, LC-MS grade
- Water, LC-MS grade
- HPLC column (e.g., C18 or HILIC)[\[14\]](#)[\[15\]](#)
- LC-MS/MS system (e.g., AB Sciex API-4000 or similar)[\[14\]](#)

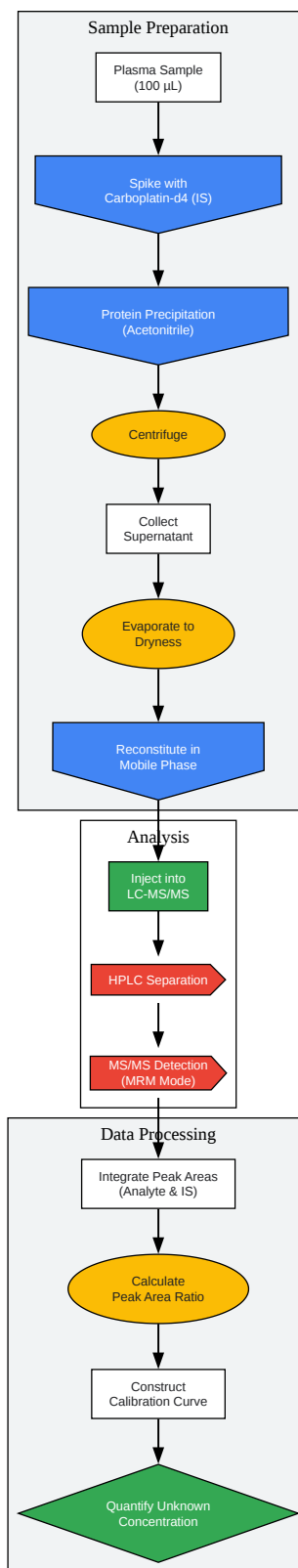
Procedure:

- Standard and IS Preparation:
 - Prepare stock solutions of Carboplatin and **Carboplatin-d4** in a suitable solvent (e.g., water).
 - Create a series of calibration standards by spiking blank human plasma with known concentrations of Carboplatin (e.g., 50 to 10,000 ng/mL).[\[14\]](#)
 - Prepare Quality Control (QC) samples at low, medium, and high concentrations.
 - Prepare a working solution of the **Carboplatin-d4** internal standard.

- Sample Preparation (Protein Precipitation):
 - Aliquot 100 µL of plasma sample (calibrator, QC, or unknown) into a microcentrifuge tube.
 - Add a fixed amount of the **Carboplatin-d4** IS working solution to each sample.
 - Add protein precipitation agent (e.g., 3 volumes of acetonitrile).[\[14\]](#)
 - Vortex vigorously to mix and precipitate plasma proteins.
 - Centrifuge at high speed to pellet the precipitated proteins.
 - Transfer the supernatant to a clean 96-well plate or autosampler vials.
 - Evaporate the supernatant to dryness under a stream of nitrogen.
 - Reconstitute the dried extract in a suitable mobile phase for injection.
- LC-MS/MS Analysis:
 - Chromatography: Perform separation on an appropriate HPLC column. Elution can be achieved using a gradient with formic acid in water (Mobile Phase A) and formic acid in an organic solvent like methanol or acetonitrile (Mobile Phase B).[\[14\]](#)
 - Mass Spectrometry: Analyze the eluent using a tandem mass spectrometer with an electrospray ionization (ESI) source operating in positive ion mode.[\[14\]](#)
 - Detection: Monitor the specific precursor-to-product ion transitions (Multiple Reaction Monitoring - MRM) for both Carboplatin and **Carboplatin-d4**.
- Data Analysis:
 - Integrate the peak areas for both the Carboplatin and **Carboplatin-d4** (IS) MRM transitions.
 - Calculate the peak area ratio (Carboplatin / **Carboplatin-d4**).

- Construct a calibration curve by plotting the peak area ratio against the nominal concentration of the calibration standards.
- Determine the concentration of Carboplatin in the unknown samples by interpolating their peak area ratios from the calibration curve.

The following diagram illustrates the experimental workflow.



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Workflow for Carboplatin quantification using LC-MS/MS.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. adoolq.com [adoolq.com]
- 3. scielo.br [scielo.br]
- 4. scbt.com [scbt.com]
- 5. pharmaffiliates.com [pharmaffiliates.com]
- 6. Carboplatin-D4 | CAS No- NA | Simson Pharma Limited [simsonpharma.com]
- 7. pharmaffiliates.com [pharmaffiliates.com]
- 8. Carboplatin-d4 | CAS | LGC Standards [lgcstandards.com]
- 9. Carboplatin-d4 | CAS No: NA [aquigenbio.com]
- 10. droracle.ai [droracle.ai]
- 11. What is the mechanism of Carboplatin? [synapse.patsnap.com]
- 12. scielo.br [scielo.br]
- 13. news-medical.net [news-medical.net]
- 14. medpace.com [medpace.com]
- 15. researchgate.net [researchgate.net]
- 16. Determination of carboplatin in plasma and tumor by high-performance liquid chromatography-mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
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